

Phthalocyanine Green Pigment in High-Performance Coatings: Application Notes and Protocols

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Compound of Interest

Compound Name: *Phthalocyanine green*

Cat. No.: *B073779*

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Introduction

Phthalocyanine Green G (Pigment Green 7, CI 74260) is a synthetic, chlorinated copper phthalocyanine pigment renowned for its exceptional performance characteristics.^[1] Its vibrant bluish-green shade, coupled with outstanding lightfastness, thermal stability, and chemical resistance, makes it an ideal choice for high-performance coatings where durability and color fidelity are paramount.^{[1][2][3]} This document provides detailed application notes and experimental protocols for the utilization of **Phthalocyanine Green G** in the formulation of high-performance coatings, intended for researchers, scientists, and professionals in the coatings industry.

Physicochemical Properties

Phthalocyanine Green G is a soft, dark green powder that is insoluble in water and most organic solvents.^{[1][3]} Its chemical formula is $C_{32}HCl_{15}CuN_8$, and it has a molecular weight of approximately 1092.7 g/mol.^[1] The pigment's remarkable stability stems from its complex macrocyclic structure, with a central copper ion chelated within a chlorinated phthalocyanine ring.^[1] This chlorination shifts the absorption spectrum of the parent copper phthalocyanine blue to a brilliant green.^{[1][3]}

Key Performance Characteristics

Phthalocyanine Green G is specified for high-performance coatings due to its superior properties, which are summarized in the table below.

Property	Typical Value	Test Method
Physical Properties		
Specific Gravity	2.0 - 2.2 g/cm ³	ASTM D153
Oil Absorption	35 - 55 g/100g	ASTM D281
pH	6.0 - 8.0	ASTM D1208
Performance Properties		
Lightfastness (Full Shade)	8 (Excellent)	Blue Wool Scale (ISO 105-B02)
Heat Stability	280 - 300 °C	Internal Method
Chemical Resistance (Scale 1-5, 5=Excellent)		
Acid Resistance (5% HCl)	5	Internal Method
Alkali Resistance (5% NaOH)	5	Internal Method
Water Resistance	5	Internal Method
Solvent Resistance (Xylene)	5	Internal Method

Data compiled from multiple sources.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Application in High-Performance Coatings

Phthalocyanine Green G is extensively used in a variety of high-performance coating systems, including:

- Automotive Coatings: Its exceptional weather and light fastness ensure long-lasting, vibrant colors for automotive topcoats.[\[1\]](#)[\[2\]](#)

- Industrial Coatings: Its resistance to chemicals and heat makes it suitable for demanding industrial applications, such as machinery and equipment coatings.[1][2]
- Architectural Coatings: Used in premium exterior paints for its durability and fade resistance. [1]
- Powder Coatings: Its high thermal stability allows it to withstand the curing temperatures of powder coating processes.[4]

Experimental Protocols

Protocol 1: Dispersion of Phthalocyanine Green G using a High-Speed Disperser

This protocol outlines the procedure for dispersing **Phthalocyanine Green G** pigment into a solvent-based acrylic resin system.

Materials and Equipment:

- **Phthalocyanine Green G** pigment
- Acrylic resin solution (e.g., 50% solids in xylene)
- Dispersing agent (e.g., a high molecular weight polymeric dispersant)
- Solvent (e.g., xylene or a blend of aromatic solvents)
- High-speed disperser with a Cowles-type blade
- Beaker or stainless-steel dispersion vessel
- Laboratory scale
- Hegman gauge

Procedure:

- Preparation of the Mill Base:

- In the dispersion vessel, weigh the acrylic resin solution.
- Add the calculated amount of dispersing agent to the resin solution and mix at low speed (e.g., 500 rpm) for 5 minutes to ensure uniform distribution.
- Slowly add the **Phthalocyanine Green G** pigment to the resin/dispersant mixture while mixing at low speed to wet the pigment and avoid excessive dusting.
- Add the remaining solvent to adjust the viscosity for optimal dispersion. A typical starting point for the mill base formulation is:
 - **Phthalocyanine Green G**: 15-25%
 - Dispersing Agent (on pigment weight): 2-5%
 - Acrylic Resin (solids): 30-40%
 - Solvent: 30-50%
- Dispersion:
 - Position the dispersion blade off-center in the vessel and at a height of approximately half the blade diameter from the bottom.
 - Increase the speed of the disperser to create a vortex that pulls the pigment into the blade. The tip speed of the blade should be between 18-25 m/s.
 - Continue dispersing for 20-30 minutes. Monitor the temperature of the mill base and ensure it does not exceed 50°C to prevent solvent loss and potential degradation of the resin or dispersant.
 - Periodically check the fineness of grind using a Hegman gauge. The target is typically a reading of 7-8 for high-gloss topcoats.
- Let-Down:
 - Once the desired fineness of grind is achieved, reduce the speed of the disperser.

- Slowly add the remaining acrylic resin and any other formulation components (e.g., co-resins, additives) to complete the coating formulation.
- Mix at a lower speed for an additional 10-15 minutes to ensure homogeneity.

Protocol 2: Performance Evaluation of the Coating

This protocol describes the methods for evaluating the key performance properties of a coating formulated with **Phthalocyanine Green G**.

Sample Preparation:

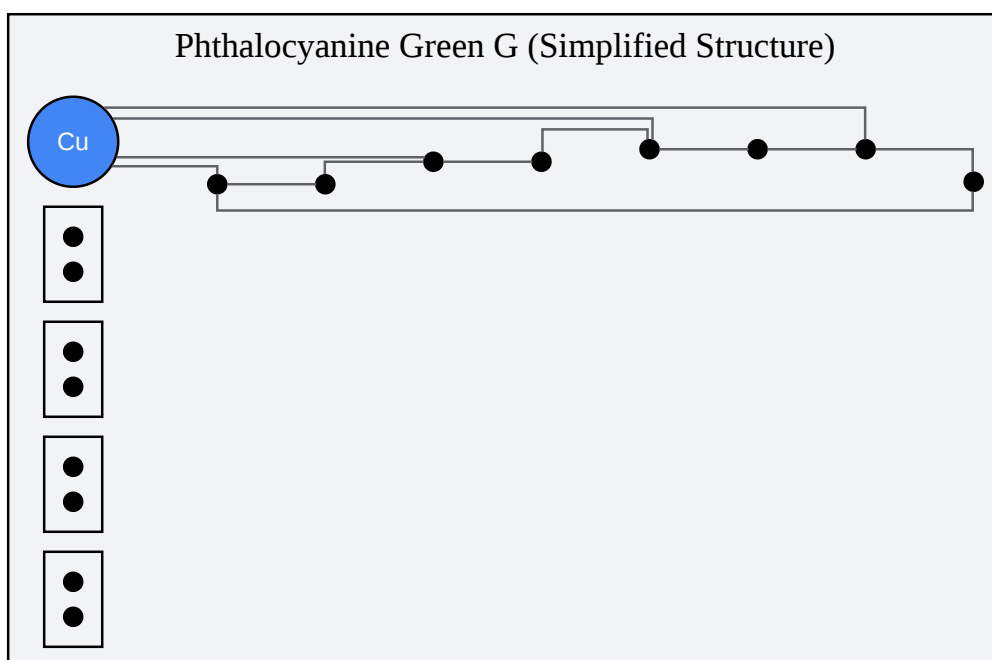
- Apply the formulated coating to a suitable substrate (e.g., steel panels for industrial coatings, aluminum panels for automotive coatings) using a film applicator or spray gun to achieve a uniform dry film thickness (DFT) of 40-60 μm .
- Allow the coated panels to cure according to the resin manufacturer's recommendations (e.g., air dry for 24 hours followed by baking at 120°C for 30 minutes).

Testing Procedures:

- Gloss Measurement (ASTM D523):
 - Use a gloss meter to measure the specular gloss of the cured coating at 20°, 60°, and 85° geometries.
 - Record the gloss values. High-performance topcoats typically exhibit a 60° gloss of >90 GU.
- Adhesion Test (ASTM D3359 - Test Method B):
 - Use a cross-hatch cutter to make a lattice pattern of cuts through the coating to the substrate.
 - Apply a specified pressure-sensitive tape over the lattice and then rapidly remove it.
 - Visually assess the amount of coating removed from the substrate and classify the adhesion on a scale of 0B to 5B, where 5B indicates no detachment of the coating.

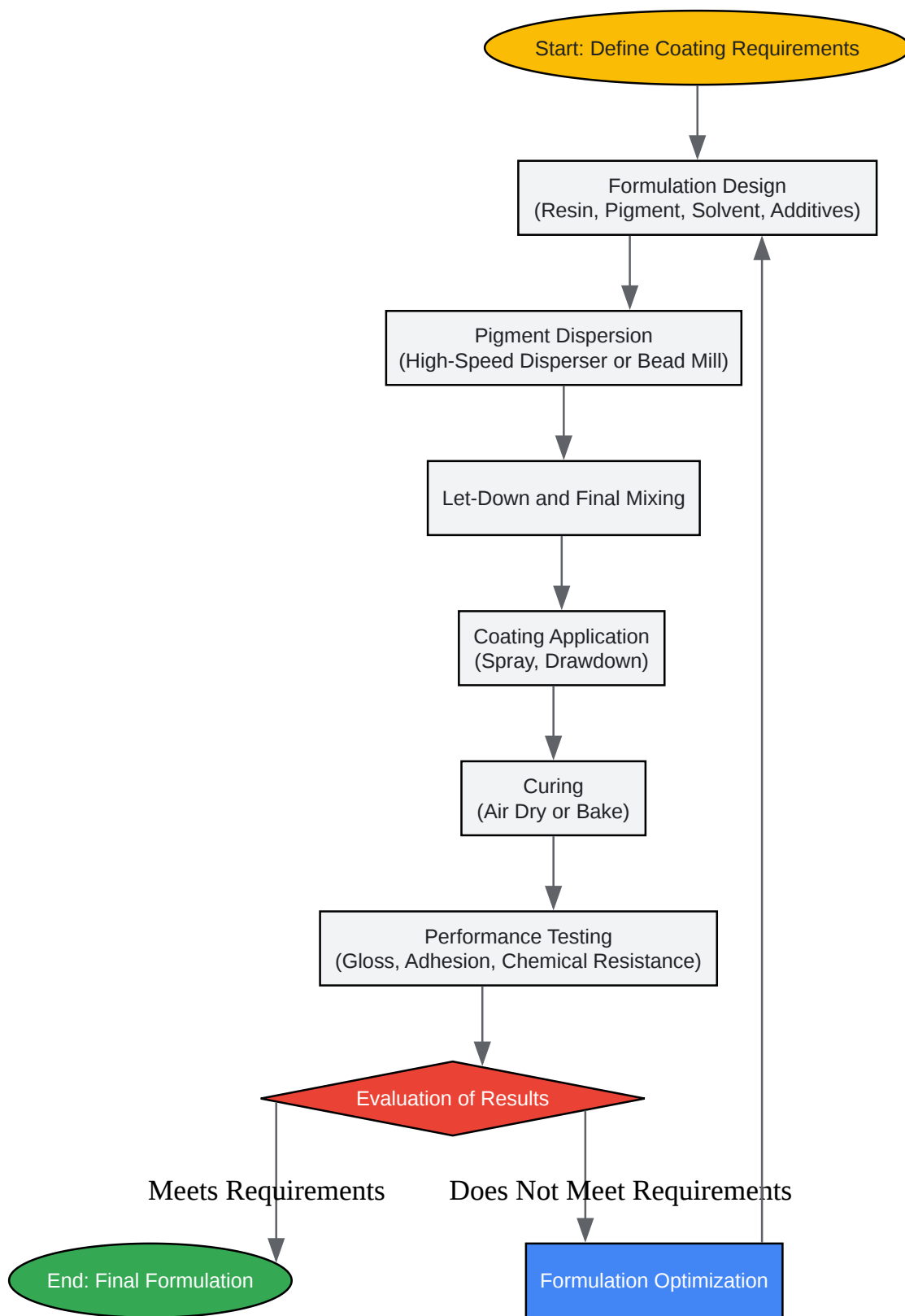
- Chemical Resistance Test (ASTM D1308):
 - Place a few drops of the test chemical (e.g., 10% HCl, 10% NaOH, xylene) onto the surface of the cured coating.
 - Cover the spot with a watch glass for a specified period (e.g., 24 hours).
 - Remove the watch glass, rinse the panel with deionized water, and gently wipe it dry.
 - Visually inspect the coating for any signs of degradation, such as blistering, discoloration, or loss of gloss.

Visualizations



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Caption: Simplified structure of **Phthalocyanine Green G**.



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Caption: Workflow for high-performance coating formulation.

Conclusion

Phthalocyanine Green G is a high-performance pigment that offers an exceptional combination of color vibrancy, durability, and resistance properties. Its successful incorporation into a coating system is highly dependent on proper formulation and dispersion techniques. The protocols provided in this document offer a starting point for the development of high-performance coatings utilizing this versatile pigment. Further optimization of the formulation and processing parameters may be necessary to achieve the desired performance for specific applications.

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